

Personal protective equipment for handling 4-Morpholinobenzaldehyde

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Compound of Interest

Compound Name: 4-Morpholinobenzaldehyde

Cat. No.: B072404

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Essential Safety and Handling Guide for 4-Morpholinobenzaldehyde

For researchers, scientists, and drug development professionals, ensuring safe handling of chemical compounds is paramount. This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for **4-Morpholinobenzaldehyde**.

Chemical Identifier and Hazard Summary

Identifier	Value
Chemical Name	4-Morpholinobenzaldehyde
Synonyms	4-(4-Morpholinyl)benzaldehyde, N-(4-formylphenyl)morpholine
CAS Number	1204-86-0
Molecular Formula	C11H13NO2
Molecular Weight	191.23 g/mol
Physical Form	Solid
GHS Hazard Classification	Causes skin irritation (H315), Causes serious eye irritation (H319), May cause respiratory irritation (H335), Harmful if swallowed (H302), Harmful in contact with skin (H312), Harmful if inhaled (H332). [1]

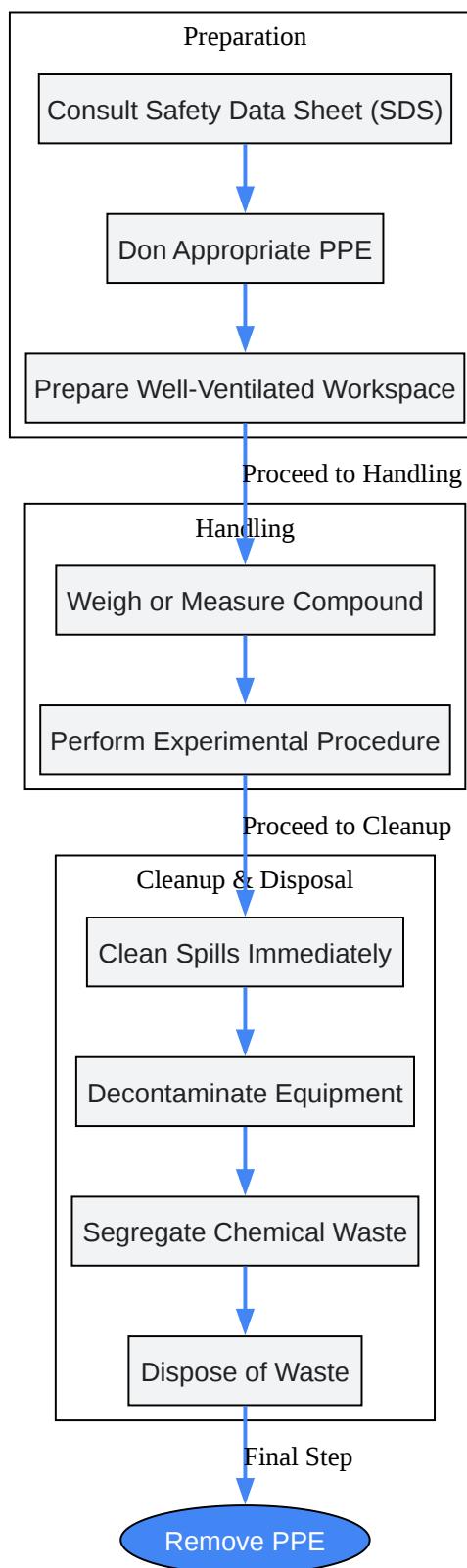
Personal Protective Equipment (PPE)

A comprehensive approach to personal protective equipment is critical to mitigate the risks associated with handling **4-Morpholinobenzaldehyde**. The following table outlines the recommended PPE.

Protection Type	Specific Recommendations	Rationale
Hand Protection	Wear appropriate chemical-resistant gloves (e.g., Nitrile, Neoprene).[2][3]	Prevents skin contact, which can cause irritation and may be harmful.[1]
Eye and Face Protection	Use chemical safety goggles or a face shield.[2][4]	Protects against dust particles and potential splashes, preventing serious eye irritation.[1]
Skin and Body Protection	Wear a lab coat or chemical-resistant clothing.[2][5] Launder work clothes separately.[5]	Minimizes skin exposure.
Respiratory Protection	Use in a well-ventilated area. [5] If dust is generated, a dust respirator is recommended.[5] For higher concentrations or unknown exposure, a full-face air-purifying respirator may be necessary.[4][6]	Prevents inhalation, which can be harmful and cause respiratory irritation.[1]

Operational Plan: Step-by-Step Handling Procedure

Adherence to a strict operational workflow is essential for safe handling.

[Click to download full resolution via product page](#)**Caption: Workflow for Handling 4-Morpholinobenzaldehyde.**

Procedural Steps:

- Preparation:
 - Thoroughly review the Safety Data Sheet (SDS) before starting any work.[\[5\]](#)
 - Put on all required personal protective equipment as detailed in the table above.
 - Ensure work is conducted in a well-ventilated area, such as a chemical fume hood.[\[2\]](#)
- Handling:
 - Avoid all personal contact, including inhalation of dust.[\[5\]](#)
 - When handling, do not eat, drink, or smoke.[\[5\]](#)
 - Keep the container securely sealed when not in use.[\[5\]](#)
- In Case of Exposure:
 - Skin or Hair Contact: Immediately flush the affected area with running water. Seek medical attention if irritation occurs.[\[5\]](#)
 - Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes. Seek immediate medical attention.[\[2\]](#)
 - Inhalation: Move the individual to fresh air.[\[2\]](#)[\[5\]](#)
 - Ingestion: Do NOT induce vomiting. Give a glass of water and seek immediate medical aid.[\[2\]](#)

Disposal Plan

Proper disposal of **4-Morpholinobenzaldehyde** and its containers is crucial to prevent environmental contamination and ensure regulatory compliance.

Waste Segregation and Storage:

- Place unused material and contaminated disposables in a clean, dry, sealable, and clearly labeled container for chemical waste.[\[5\]](#)
- Do not mix with other waste streams unless explicitly permitted by your institution's waste management guidelines.[\[7\]](#)

Disposal Procedure:

- Consult Regulations: All waste must be handled in accordance with local, state, and federal regulations.[\[5\]](#)
- Professional Disposal: Contact your institution's Environmental Health and Safety (EHS) department or a licensed waste management authority for disposal.[\[5\]](#)
- Approved Methods: Approved disposal methods typically include burial in a licensed landfill or incineration in a licensed facility, often after mixing with a suitable combustible material.[\[5\]](#)
- Container Decontamination: Decontaminate empty containers before disposal. Observe all label safeguards until containers are cleaned and destroyed.[\[5\]](#)
- Wash Water: Do not allow wash water from cleaning equipment to enter drains. Collect all wash water for treatment before disposal.[\[5\]](#)

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